

Technical Synthesis Guide: Cortisol 21-Sulfate Sodium Salt

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Compound of Interest

Compound Name: Cortisol 21-sulfate(1-)

Cat. No.: B1260320

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Abstract & Strategic Overview

This application note details the regioselective synthesis of Cortisol 21-sulfate sodium salt (Hydrocortisone 21-sulfate sodium). Cortisol contains three hydroxyl groups: C11 (secondary, axial), C17 (tertiary), and C21 (primary).[1][2] The objective is to selectively sulfate the C21 position without protecting the other hydroxyls.

Core Strategy: We utilize the Sulfur Trioxide-Pyridine complex (

) as a mild sulfating agent.[1][3] Unlike chlorosulfonic acid, which is aggressive and acid-generating,

allows for kinetic control.[1] The C21 primary alcohol is sterically accessible and nucleophilic, reacting significantly faster than the hindered C11 or C17 hydroxyls under controlled temperature.

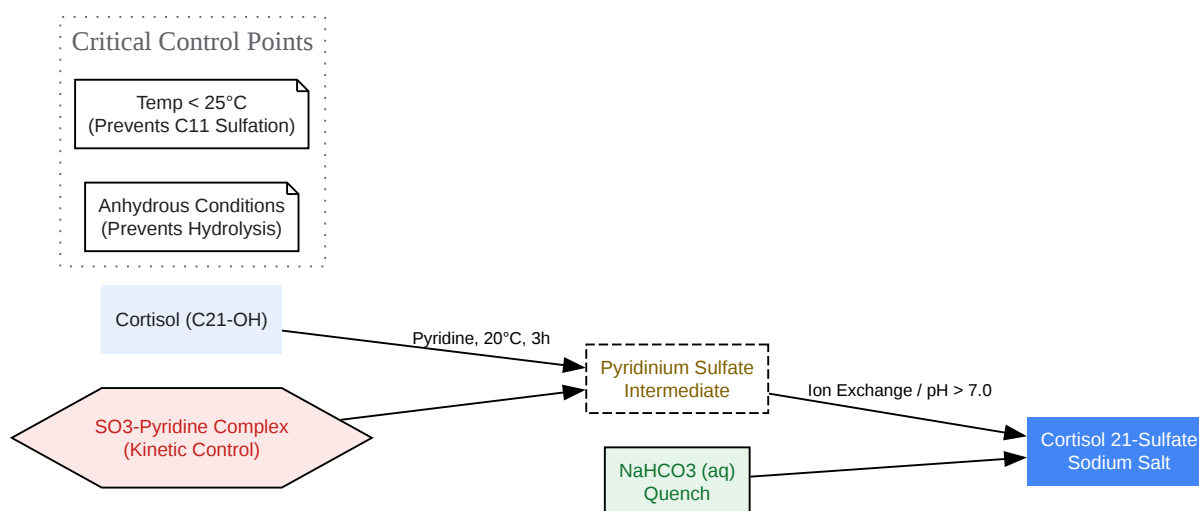
Key Challenges addressed:

- Regioselectivity: Preventing bis-sulfation at C11.
- Hydrolysis: Steroid sulfates are acid-labile; pH control during workup is critical.[1]

- Salt Conversion: Efficient exchange of the pyridinium counter-ion for sodium.[1]

Reaction Logic & Pathway

The synthesis proceeds via a nucleophilic attack of the C21-hydroxyl on the sulfur trioxide complex, initially forming a pyridinium sulfate intermediate. This is immediately quenched with a sodium base to secure the stable sodium salt.



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Caption: Reaction pathway demonstrating the kinetic selection of C21 and subsequent sodium salt formation.

Materials & Reagents

Reagent	Grade	Role
Hydrocortisone (Cortisol)	>98% HPLC	Substrate
Sulfur Trioxide-Pyridine Complex	Synthesis Grade	Sulfating Agent
Pyridine	Anhydrous (<50 ppm)	Solvent & Base
Sodium Bicarbonate ()	ACS Reagent	Quenching/Salt formation
Methanol (MeOH)	LC-MS Grade	Elution Solvent
C18 Silica	Flash or SPE Grade	Purification

Experimental Protocol

Phase 1: Regioselective Sulfation

Principle: Use a slight excess of reagent to drive the reaction while maintaining ambient temperature to ensure selectivity.

- Preparation: Flame-dry a 50 mL round-bottom flask and purge with Argon/Nitrogen.
- Dissolution: Dissolve 1.0 g (2.76 mmol) of Hydrocortisone in 10 mL of anhydrous pyridine.
 - Note: Ensure complete dissolution.[\[4\]](#) Cortisol is moderately soluble in pyridine.[\[1\]](#)
- Reagent Addition: Add 1.32 g (8.28 mmol, 3.0 eq) of Sulfur Trioxide-Pyridine complex in one portion.
 - Why 3.0 eq? Commercial often degrades partially.[\[1\]](#) 3 equivalents ensure sufficient active without driving the reaction to the C11 secondary alcohol.
- Incubation: Stir the mixture at 20–25°C (Room Temp) for 3–4 hours.

- Monitor: Check by TLC (Silica; DCM:MeOH 85:15). The starting material () should disappear, replaced by a baseline spot (polar sulfate).[1]

Phase 2: Quenching & Sodium Salt Formation

Principle: The reaction initially yields the pyridinium salt. We must convert this to the sodium salt immediately to prevent acid-catalyzed hydrolysis of the sulfate ester.[1]

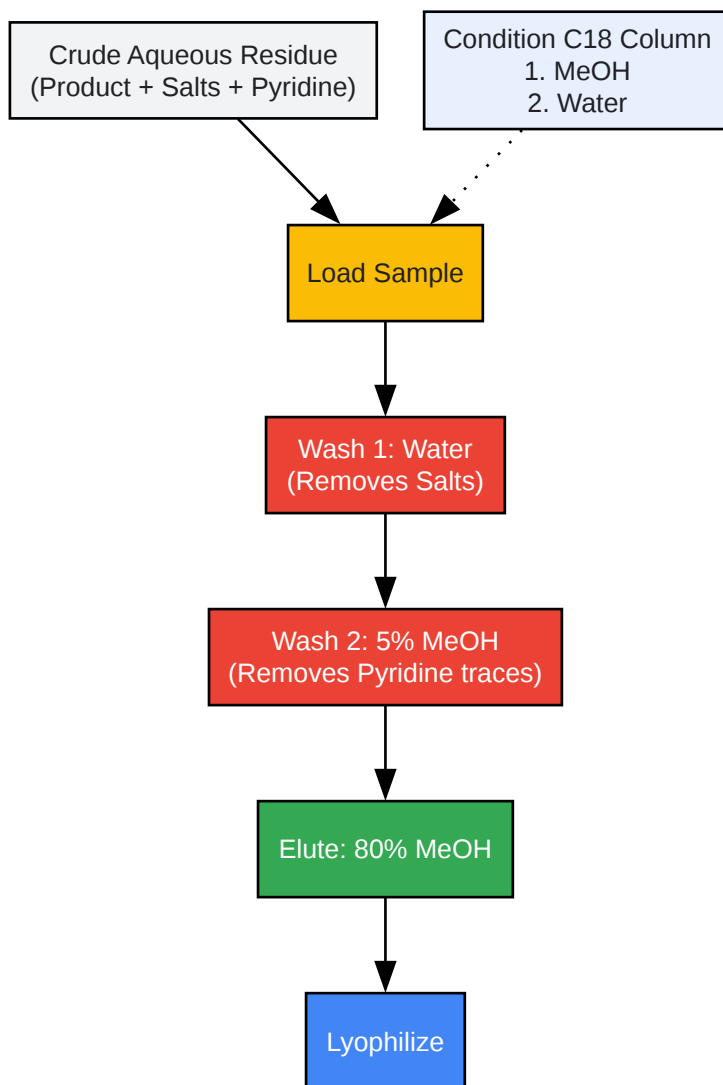
- Quench: Slowly add 20 mL of saturated aqueous to the reaction mixture.
 - Observation:
evolution may occur.[1] Stir for 30 minutes. The pH should be approx.[1] 8.0–8.5.[1][4]
- Solvent Removal: Concentrate the mixture under reduced pressure (Rotavap) at <40°C to remove the majority of pyridine.
 - Caution: Do not heat above 45°C; steroid sulfates can hydrolyze in hot aqueous solutions. [1]
 - Result: You will obtain a viscous aqueous residue or gum containing the product, inorganic salts, and residual pyridine.

Phase 3: Purification (C18 Solid Phase Extraction)

Principle: The product is amphiphilic. Inorganic salts (

,

) are water-soluble and will not bind to C18.[1] The steroid sulfate will bind, allowing salts to be washed away.[1]



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Caption: C18 SPE workflow for desalting and purifying the steroid sulfate.

- Column Prep: Pack a glass column with 20 g of C18-bonded silica (or use a large SPE cartridge). Condition with 50 mL Methanol followed by 50 mL Water.
- Loading: Redissolve the crude residue in the minimum amount of water (approx 10-20 mL) and load onto the column.
- Desalting (Critical): Flush with 100 mL of distilled water.
 - Validation: Test the eluate with

. If a white precipitate forms (

), sulfate ions are still eluting.[\[1\]](#) Continue washing until clear.

- Elution: Elute the product with Step Gradients of Methanol/Water:
 - 20% MeOH (50 mL)
 - 50% MeOH (50 mL)
 - 80% MeOH (50 mL) -> Product typically elutes here.[\[1\]](#)
- Isolation: Collect fractions containing the product (monitor by TLC or UV at 254 nm). Evaporate Methanol at <40°C, then lyophilize (freeze-dry) the remaining aqueous solution.
 - Final Form: White, fluffy powder (hygroscopic).

Characterization & Quality Control

Solubility Check

The final sodium salt must be freely soluble in water (>50 mg/mL). If the product is cloudy or insoluble in water, the conversion to sodium salt was incomplete, or significant hydrolysis occurred (reverting to Cortisol).

NMR Validation (or)

The sulfation of the C21-hydroxyl causes a distinct downfield shift of the C21 protons compared to the parent cortisol.

Proton Position	Cortisol (Parent) (ppm)	Cortisol 21-Sulfate (ppm)	Diagnostic Shift
H-21 (AB system)	~4.2 - 4.6	~4.5 - 4.9	Downfield shift (~0.3-0.4 ppm)
H-11	~4.4	~4.4	No significant change (Confirms regioselectivity)
H-4 (Vinylic)	~5.7	~5.7	Ring A intact

Mass Spectrometry (ESI-MS)

Operate in Negative Ion Mode (ESI-).^[1]

- Target Ion:

^[1]

- Formula:

- Expected m/z: 441.16

- Note: In positive mode, steroid sulfates often fly poorly or fragment immediately (losing ^[1]).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis during workup	Keep all evaporation steps <40°C. Ensure pH > 7.0 before evaporation.
Brown/Dark Product	Pyridine oxidation or impurities	Ensure Pyridine is distilled/fresh.[1] The C18 wash step (5% MeOH) helps remove colored pyridine impurities.
Insoluble in Water	Pyridinium salt persists	The ion exchange failed. Redissolve in water, add stoichiometric , and re-lyophilize.
Bis-sulfation (C11+C21)	Temperature too high	Strictly control reaction at 20°C. Do not heat.[1]

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